

Comprehensive Structural Profiling of 3-(2-Fluoro-4-nitrophenoxy)azetidine

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Compound of Interest

Compound Name: 3-(2-Fluoro-4-nitrophenoxy)azetidine

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Technical Whitepaper | Chemical Analysis & Synthesis Logic

Executive Summary: The Azetidine Advantage

In modern drug design, the azetidine ring has emerged as a superior bioisostere for larger saturated heterocycles like pyrrolidine or piperidine. Its high ring strain (~26 kcal/mol) and lowered lipophilicity (LogP) often result in improved metabolic stability and vectoral alignment of substituents.

3-(2-Fluoro-4-nitrophenoxy)azetidine represents a "privileged scaffold" featuring three chemically distinct vectors for diversification:

- The Azetidine Nitrogen: A nucleophilic handle for coupling to pharmacophores.
- The Nitro Group: A latent aniline precursor for amide/urea formation.
- The Fluorine Substituent: A metabolic blocker that modulates the pKa of the phenol ether and influences conformation via dipole interactions.

Synthesis & Formation Logic

To understand the analysis, one must understand the genesis of the impurity profile and structural connectivity. The compound is synthesized via a Nucleophilic Aromatic Substitution (S_NAr) reaction.

Reaction Mechanism

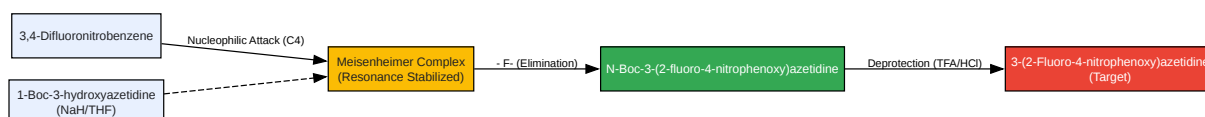
The synthesis exploits the activation of the 4-position in 3,4-difluoronitrobenzene by the electron-withdrawing nitro group. The nucleophile is 1-Boc-3-hydroxyazetidine.

- **Regioselectivity:** The fluorine para to the nitro group is significantly more electrophilic than the meta fluorine due to resonance stabilization of the Meisenheimer complex. This ensures high regioselectivity for the 2-fluoro-4-nitrophenoxy isomer over the 2-fluoro-5-nitrophenoxy byproduct.
- **Deprotection:** The N-Boc group is subsequently removed (typically 4N HCl/Dioxane or TFA/DCM) to yield the target free amine or its salt.

Validated Synthetic Protocol

- **Step 1 (Coupling):** Dissolve 1-Boc-3-hydroxyazetidine (1.0 eq) in anhydrous THF/DMF. Add NaH (1.2 eq) at 0°C to generate the alkoxide. Dropwise add 3,4-difluoronitrobenzene (1.1 eq). Stir at RT for 4–6 h.
- **Step 2 (Deprotection):** Treat the intermediate with TFA/DCM (1:4 v/v) for 2 h. Concentrate to yield the trifluoroacetate salt.

Visualization: Synthesis & Regioselectivity Pathway



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Caption: Regioselective

pathway favoring substitution at the C4 position due to nitro-group resonance stabilization.

Spectroscopic Characterization (The Core)

Accurate structural assignment relies on identifying the specific coupling patterns of the trisubstituted benzene ring and the puckering of the azetidine.

Nuclear Magnetic Resonance (NMR) Profiling

The presence of Fluorine (

, spin 1/2) introduces characteristic splitting patterns (

) that serve as a self-validating check for regiochemistry.

Table 1: Predicted

NMR Shifts (400 MHz, DMSO-

)

Position	(ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
Ar-H3	~8.15	dd	,	Ortho to F, Meta to . Large H-F coupling confirms F position.
Ar-H5	~8.05	ddd	,	Ortho to . Deshielded by Nitro.
Ar-H6	~7.20	t (approx)	,	Ortho to Ether O. Shielded relative to nitro-protons.
Azetidine-H3	~5.25	m	-	Methine proton. Heavily deshielded by O-Ar.
Azetidine-H2/4	~4.40 - 3.90	m (broad)	-	Methylene protons. Broadening often observed due to ring inversion.
NH	~9.50	br s	-	Ammonium protons (if salt form).

Critical Validation Check:

- NMR: Expect a signal around -105 to -115 ppm.
- Regio-check: If the substitution occurred at the wrong fluorine (meta to nitro), the coupling patterns in the aromatic region would change significantly (loss of the specific

ortho coupling constant pattern).

Mass Spectrometry (MS) Fragmentation

- Ionization: ESI+ (Electrospray Ionization).
- Molecular Ion (

): Calculated $m/z = 213.07$ ($C_9H_9FN_2O_3$).
- Fragmentation Pathway:
 - m/z 213

156: Loss of the azetidine ring fragment (

), leaving the protonated phenol cation.
 - m/z 156

126: Loss of NO (characteristic of nitro compounds).

Infrared Spectroscopy (IR) Fingerprint

- Nitro Stretches: Strong bands at 1530

(asymmetric) and 1350

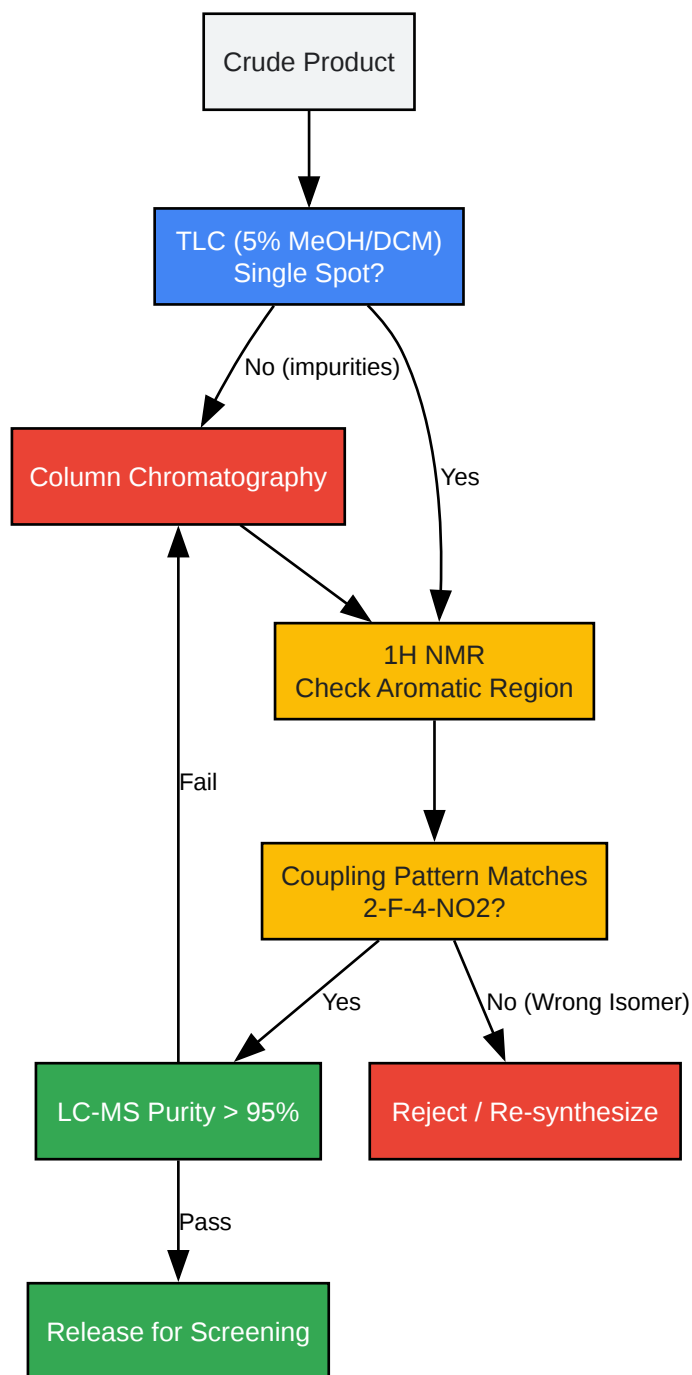
(symmetric).
- Ether C-O-C: Intense band at 1240–1260

.
- Azetidine Ring: Weak diagnostic bands around 1100–1150

(ring breathing).

Analytical Workflow & Quality Control

To ensure "Trustworthiness" in a research setting, the following decision tree should be applied to every synthesized batch.



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Caption: Quality Control Decision Tree ensuring regiochemical integrity and purity prior to biological testing.

Functional Applications in Drug Discovery

The **3-(2-Fluoro-4-nitrophenoxy)azetidine** scaffold is rarely the final drug; it is a high-value intermediate.

- Reduction to Aniline:
 - Protocol: Hydrogenation (, Pd/C) or Iron reduction ().
 - Utility: Converts the electron-withdrawing nitro group into an electron-donating amine, allowing for urea/amide coupling (e.g., in kinase inhibitors).
- N-Alkylation/Acylation:
 - The azetidine nitrogen is less sterically hindered than pyrrolidine, allowing for rapid library generation via reductive amination or amide coupling.

Case Study Relevance: Similar 3-aryloxyazetidine motifs are found in S1P1 receptor modulators and various sodium channel blockers, where the azetidine ring restricts the conformational flexibility of the ether linkage, improving potency [1].

References

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